

Lanatoside C pharmacokinetics

Author: Smolecule Technical Support Team. **Date:** February 2026

Compound Focus: Lanatoside C

CAS No.: 17575-22-3

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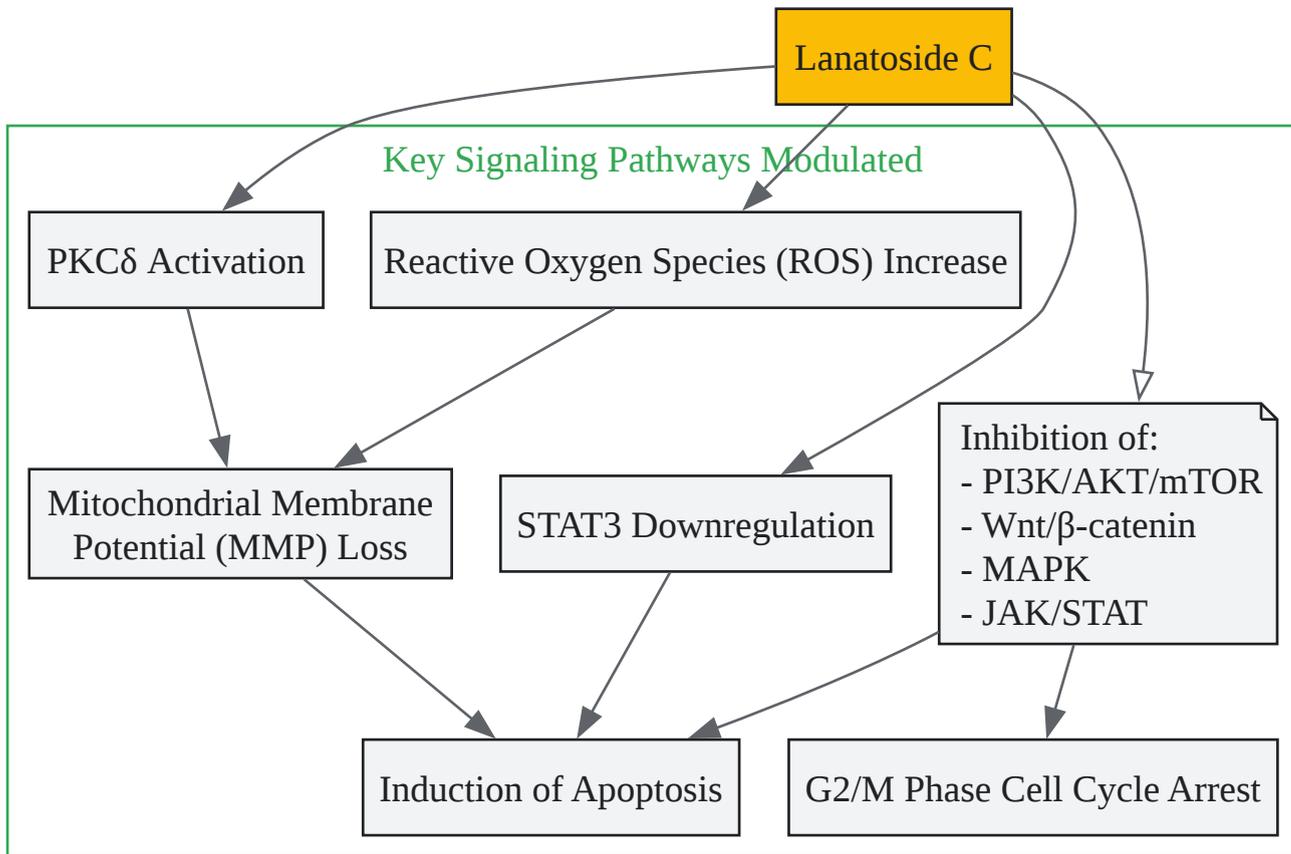
Lanatoside C at a Glance

The table below summarizes key information about **Lanatoside C** from the search results.

Aspect	Description
Origin & Class	Naturally derived cardiac glycoside from the plant <i>Digitalis lanata</i> [1] [2] [3].
Original Medical Use	Approved for treating heart conditions like congestive heart failure and cardiac arrhythmias [1] [4] [3].
Repurposing Focus	Investigation as a broad-spectrum anticancer agent [4] [5].

Documented Anticancer Mechanisms of Action

Preclinical studies indicate that **Lanatoside C** fights cancer through multiple pathways, as illustrated below.



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*Key molecular mechanisms of **Lanatoside C** in cancer cells.*

Detailed Experimental Methodologies

The following tables summarize the core experimental designs used to characterize **Lanatoside C**'s anticancer effects in preclinical studies.

In Vitro Assays for Efficacy and Mechanisms

Assay Type	Key Measurement	Example Protocol Summary
Cytotoxicity & Proliferation	IC50 values, GI50 (50% growth inhibition)	Cells treated with dose ranges of Lanatoside C for 24-48h; viability assessed via MTT or

Assay Type	Key Measurement	Example Protocol Summary
		SRB assay [1] [6].
Apoptosis Detection	Phosphatidylserine externalization, DNA fragmentation	Cells stained with Annexin V-FITC and Propidium Iodide (PI) for flow cytometry, or TUNEL assay for fluorescence microscopy [1] [7].
Cell Cycle Analysis	DNA content per cell	Ethanol-fixed cells stained with PI and analyzed by flow cytometry to determine population in G0/G1, S, and G2/M phases [6].
Mitochondrial Membrane Potential (MMP)	Loss of MMP as early apoptosis indicator	Cells stained with Rhodamine 123 or JC-1 dye; fluorescence intensity measured by flow cytometry [1] [7].
Western Blotting	Protein expression and phosphorylation	Cell lysates probed with antibodies against targets like cleaved caspases, p-STAT3, p-AKT, Bcl-2 family proteins [1] [7] [6].
Reactive Oxygen Species (ROS)	Intracellular ROS levels	Cells incubated with DCFH-DA dye; fluorescence intensity measured due to ROS oxidation [7].

In Vivo Models for Efficacy Validation

Model Aspect	Description
Animal Model	Severe combined immunodeficient (SCID) or nude mice [1] [7].
Tumor Induction	Subcutaneous xenograft via injection of human cancer cells (e.g., Hep3B liver cancer, cholangiocarcinoma cells) [1] [7].
Dosing & Administration	Intraperitoneal injection of Lanatoside C (e.g., 2.5 mg/kg) once tumor volume reaches ~100 mm ³ [1].

Model Aspect	Description
Efficacy Endpoints	Tumor volume measurement (calculated as $L \times W^2/2$), body weight monitoring for toxicity, tumor growth inhibition [1] [7].
Molecular Analysis	Immunohistochemistry of excised tumors to confirm target modulation (e.g., decreased STAT3, increased caspase-3) [7].

Information Limitations and Next Steps

A complete pharmacokinetic profile for **Lanatoside C** is not available in the searched literature. As a next step, you can:

- **Consult specialized databases:** Search **PubMed** and **Google Scholar** for terms like "**Lanatoside C** ADME," "**Lanatoside C** pharmacokinetics," and "**Lanatoside C** metabolism."
- **Review cardiac glycoside data:** Examine pharmacokinetic data for structurally related compounds like **digoxin**, as **Lanatoside C** is a precursor. This can provide a useful reference point [2] [3].

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To cite this document: Smolecule. [Lanatoside C pharmacokinetics]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b532413#lanatoside-c-pharmacokinetics>]

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